

# An In-depth Technical Guide to Ammonium Tartrate for Researchers and Scientists

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## Compound of Interest

Compound Name: Ammonium tartrate

Cat. No.: B7821065

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**Ammonium tartrate**, the diammonium salt of L-(+)-tartaric acid, is a compound with significant applications across various scientific disciplines, including biochemical research, pharmaceuticals, and materials science.<sup>[1][2]</sup> This guide provides an in-depth overview of its chemical properties, synthesis protocols, and a key application in protein structural analysis, tailored for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The fundamental chemical and physical properties of **ammonium tartrate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	$C_4H_{12}N_2O_6$	[3][4][5][6]
Linear Formula	$(NH_4)_2C_4H_4O_6$	[3][7]
CAS Number	3164-29-2	[3][4][5][6]
Molar Mass	184.15 g/mol	[5][6][7]
Appearance	Colorless crystals or white crystalline powder	[3][5]
Density	1.601 g/cm <sup>3</sup> at 25°C	[3][5]
Solubility in Water	Soluble	[3]
pH	6.0 - 7.5 (1M aqueous solution at 25°C)	[5][7]
Crystal System	Monoclinic	[3][5]

## Experimental Protocols: Synthesis of Ammonium Tartrate

**Ammonium tartrate** can be synthesized through several methods. The two most common laboratory-scale preparations involve the reaction of tartaric acid with either ammonium carbonate or ammonia.

### 1. Synthesis via Reaction with Ammonium Carbonate

This method relies on the neutralization of tartaric acid with ammonium carbonate in an aqueous solution.

- Materials:
  - L-(+)-Tartaric acid
  - Ammonium carbonate
  - Deionized water

- Phenolphthalein indicator (optional)
- Procedure:
  - Dissolve a known quantity of L-(+)-tartaric acid in deionized water.
  - Gradually add ammonium carbonate to the tartaric acid solution while stirring continuously. The addition should continue until the solution becomes weakly alkaline.[8] This can be tested with a pH meter or phenolphthalein indicator.
  - Boil the resulting solution for 20-30 minutes.[8]
  - Evaporate the solution on a water bath until a crystalline film begins to form on the surface.
  - Filter the hot solution to remove any impurities.
  - Allow the filtrate to cool slowly to facilitate the crystallization of **ammonium tartrate**.
  - Collect the crystals by filtration and dry them at a temperature of 40°C.[8]

## 2. Synthesis via Reaction with Ammonia in Ethanol

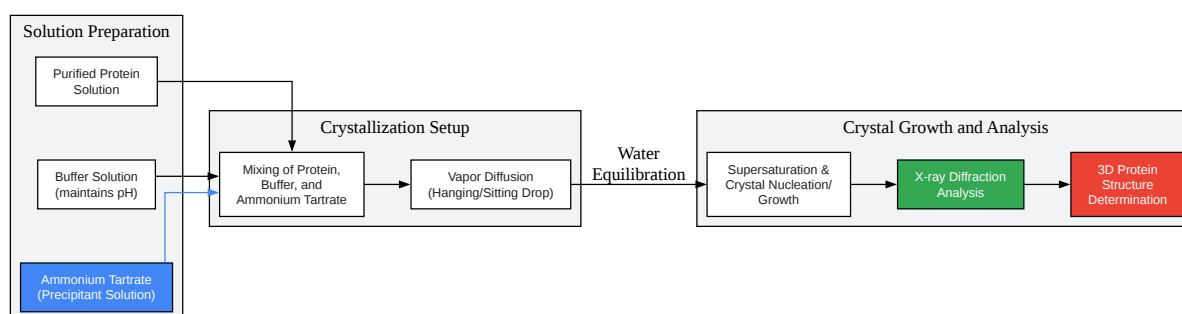
This non-aqueous method yields an amorphous precipitate of **ammonium tartrate**.

- Materials:
  - L-(+)-Tartaric acid
  - Ethanol
  - Ammonia gas
  - Ether
- Procedure:
  - Dissolve L-(+)-tartaric acid in ethanol.

- Bubble ammonia gas through the ethanolic solution of tartaric acid. This will result in the formation of an amorphous, powdery precipitate of **ammonium tartrate**.<sup>[1][8]</sup>
- Collect the precipitate by filtration.
- Wash the collected precipitate first with ethanol and then with ether to remove any unreacted starting materials and solvent.
- Dry the final product to obtain pure **ammonium tartrate**.<sup>[1][8]</sup>

## Visualization of a Key Application: Protein Crystallization

A significant application of **ammonium tartrate** in the fields of biochemistry and drug development is its use as a precipitating agent in protein X-ray crystallography.<sup>[1]</sup> This technique is fundamental for determining the three-dimensional structure of proteins, which is crucial for understanding their function and for structure-based drug design. The following diagram illustrates the workflow of protein crystallization using **ammonium tartrate**.



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Caption: Workflow for protein crystallization using **ammonium tartrate** as a precipitant.

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